

# An In-Depth Technical Guide to 4-Aminobenzylamine: Discovery and Historical Context

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**4-Aminobenzylamine**, a versatile diamine, has been a subject of scientific interest for nearly a century. This technical guide provides a comprehensive overview of its discovery, historical context, physicochemical properties, and key synthetic methodologies. Detailed experimental protocols for both historical and contemporary syntheses are presented, alongside visualizations of reaction workflows. This document serves as a core reference for researchers and professionals in organic synthesis, medicinal chemistry, and materials science.

## Introduction

**4-Aminobenzylamine**, systematically named 4-(aminomethyl)aniline, is a bifunctional organic molecule featuring both a primary aromatic amine and a primary benzylic amine. This unique structure imparts a dual reactivity profile, making it a valuable building block in the synthesis of a wide array of chemical entities, from pharmaceuticals to polymers. Its historical emergence is rooted in the burgeoning field of aniline chemistry in the early 20th century, a period marked by intense exploration of aromatic compounds for applications in dyes and medicine.

## **Historical Context and Discovery**







The synthesis of **4-aminobenzylamine** is situated within the broader development of aromatic amine chemistry. While a definitive seminal publication marking its first synthesis remains elusive in readily available literature, its emergence is estimated to be around the **1930s**. This era was characterized by the exploration of reduction methods for nitroaromatics, providing a direct pathway to aromatic amines. Early synthetic efforts likely relied on the reduction of **4**-nitrobenzyl derivatives using methods such as metal-acid systems (e.g., tin and hydrochloric acid). These early methods, though foundational, were often plagued by issues of low yield and challenging purification.

The evolution of synthetic organic chemistry brought forth more refined and efficient methods for the preparation of **4-aminobenzylamine**, leveraging precursors like 4-nitrobenzonitrile and 4-nitrobenzaldehyde. These modern techniques offer higher yields, greater purity, and improved safety profiles.

## **Physicochemical Properties**

A thorough understanding of the physicochemical properties of **4-aminobenzylamine** is crucial for its application in research and development. The following table summarizes key quantitative data for this compound.



Property	Value	Reference(s)
Molecular Formula	C7H10N2	[1]
Molecular Weight	122.17 g/mol	[1][2]
Melting Point	37 °C	[2]
Boiling Point	101 °C at 0.05 mmHg	[2]
Density	1.078 g/mL at 25 °C	[2]
Refractive Index (n20/D)	1.61	[2]
Predicted pKa	9.65 ± 0.10	[3]
Appearance	Clear light brown to brown oily liquid	[3]
Solubility	Soluble in water and organic solvents like ethanol.	

## **Experimental Protocols**

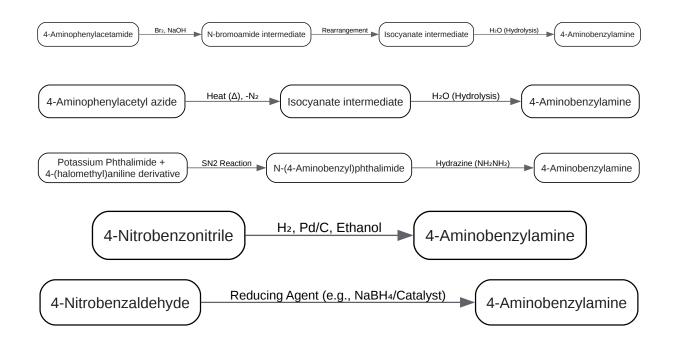
This section provides detailed methodologies for the synthesis of **4-aminobenzylamine**, encompassing both historical and modern approaches.

# Historical Synthetic Approaches (General Methodologies)

While a specific historical protocol for **4-aminobenzylamine** is not readily available, its synthesis would have likely been approached via established named reactions for amine synthesis. Below are generalized workflows for these historical methods.

The Hofmann rearrangement converts a primary amide into a primary amine with one fewer carbon atom.[4][5][6][7][8] To synthesize **4-aminobenzylamine** via this method, one would start with 4-aminophenylacetamide.





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